4-Amino-5-methylpicolinic Acid: Structural Analysis & Synthetic Utility[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Amino-5-methylpicolinic acid*
CAS No.:	*23609-89-4*
Cat. No.:	*B1500531*

Get Quote

Executive Summary

4-Amino-5-methylpicolinic acid (CAS: 23609-89-4) is a highly specialized pyridine derivative serving as a critical scaffold in medicinal chemistry and agrochemical development.[1] Structurally, it combines a picolinic acid (pyridine-2-carboxylic acid) core with an electron-donating amino group at the C4 position and a methyl substituent at C5.[1]

This motif is pharmacologically significant for two primary reasons:

- Bioisosterism: It acts as a constrained amino acid mimic, often utilized in the design of peptidomimetics and metalloenzyme inhibitors.
- Synthetic Versatility: It serves as a precursor to Finerenone (Kerendia), a non-steroidal mineralocorticoid receptor antagonist (MRA), and structurally aligns with the "auxin mimic" class of herbicides (e.g., Picloram, Aminopyralid).

This guide provides a comprehensive technical analysis of its structure, validated synthetic pathways, and applications in modern drug discovery.

© 2026 BenchChem. All rights reserved.

Structural & Electronic Analysis

Chemical Identity[1]

- IUPAC Name: 4-Amino-5-methylpyridine-2-carboxylic acid[1]
- Molecular Formula: C

  H

  N

  O
- Molecular Weight: 152.15 g/mol
- CAS Number: 23609-89-4[1][2]
- SMILES:Cc1c(N)cc(C(=O)O)nc1

Electronic Properties & Coordination Chemistry

The molecule exhibits a "push-pull" electronic system.[1] The amino group at C4 acts as a strong electron donor (+M effect), increasing electron density on the pyridine ring, particularly at the C3 and C5 positions. However, the C2-carboxylic acid is electron-withdrawing (-I, -M), creating a dipole that facilitates specific binding interactions.[1]

- Chelation Potential: The N1 nitrogen and the carboxylate oxygen form a classic N,O-bidentate pocket.[1] This allows the molecule to form stable 5-membered chelate rings with transition metals (Zn

  , Cu

  , Fe

  ), a mechanism exploited in metalloprotease inhibitors.
- Zwitterionic Character: In neutral aqueous solution, the compound likely exists in equilibrium with its zwitterionic form (pyridinium carboxylate), influencing its solubility and bioavailability.

© 2026 BenchChem. All rights reserved.

Retrosynthetic Analysis & Manufacturing

Designing a route to **4-amino-5-methylpicolinic acid** requires navigating the directing effects of the pyridine ring.[1] Direct electrophilic substitution on picolinic acid is difficult due to the electron-deficient ring.[1] Therefore, synthesis typically proceeds via functionalization of an electron-rich precursor or ring construction.[1]

Pathway A: The "Finerenone Intermediate" Route (Industrial)

This pathway utilizes 4-amino-5-methylpyridin-2(1H)-one (CAS 95306-64-2) as a key pivot point.[1][3] This intermediate allows for the installation of the C2-functionality via activation (e.g., triflation or halogenation) followed by carbonylation.

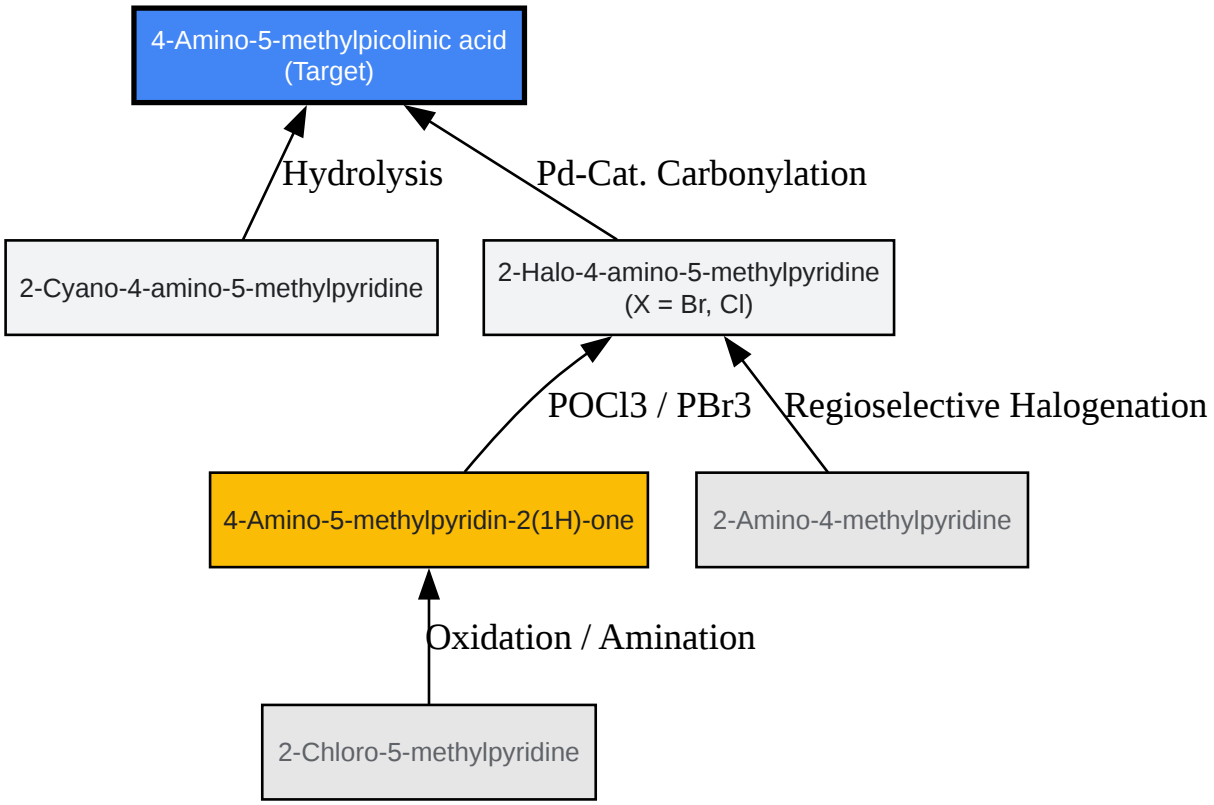
Pathway B: Oxidation of Lutidine Derivatives (Laboratory)

A classical approach involves the selective oxidation of 2,5-dimethyl-4-aminopyridine.[1] However, protecting the amino group and achieving regioselectivity at the C2-methyl is challenging.[1] A more robust method involves the N-oxide rearrangement.[1]

Visualization: Retrosynthetic Logic

The following diagram illustrates the logical disconnection of the target molecule into accessible precursors.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Retrosynthetic disconnection showing the convergence of pathways from commodity pyridines to the target acid.

Detailed Experimental Protocols

Protocol 4.1: Synthesis of Intermediate 2-Amino-5-bromo-4-methylpyridine

Note: This intermediate allows for subsequent carbonylation to the picolinic acid.[1]

Reagents: 2-Amino-4-methylpyridine (1.0 eq), N-Bromosuccinimide (NBS, 1.05 eq), DMF.[1]

- Setup: Charge a dried round-bottom flask with 2-amino-4-methylpyridine dissolved in DMF (5 mL/g).
- Bromination: Cool the solution to 0°C in an ice bath. Add NBS solution dropwise over 30 minutes to avoid dibromination.[1]

© 2026 BenchChem. All rights reserved.

- Reaction: Allow the mixture to warm to 20°C and stir for 8–10 hours. Monitor via TLC (Ethyl Acetate:Hexane 1:1).
- Workup: Pour the reaction mixture into ice-cold water. A brown solid will precipitate.[1]
- Purification: Filter the solid, wash copiously with water, and dry under vacuum.[4] Recrystallize from acetonitrile if necessary.
- Yield: Expected yield ~80%.
    - Validation: MS (ESI) m/z 187/189 [M+H]

.

Protocol 4.2: Palladium-Catalyzed Carbonylation (Proposed)

To convert the 2-bromo intermediate to the 2-carboxylic acid.[1]

Reagents: 2-Amino-5-bromo-4-methylpyridine, Pd(OAc)

(5 mol%), dppf (10 mol%), Triethylamine (3 eq), Methanol (solvent).

- Carbonylation: In a pressure vessel (autoclave), dissolve the substrate in methanol. Add the catalyst, ligand, and base.
- Pressurization: Purge with CO gas and pressurize to 5 bar (70 psi).
- Heating: Heat to 100°C for 16 hours.
- Hydrolysis: The reaction yields the methyl ester.[1] Evaporate solvent, redissolve in THF/Water (1:1), and treat with LiOH (2 eq) at room temperature for 4 hours.
- Isolation: Acidify to pH 3–4 with 1M HCl. The free acid, **4-amino-5-methylpicolinic acid**, will precipitate or can be extracted with ethyl acetate.[1]

Applications in Drug Discovery[5][6]

© 2026 BenchChem. All rights reserved.

The Finerenone Connection

Finerenone (Kerendia) represents a third-generation mineralocorticoid receptor antagonist.[1] Unlike spironolactone, it is non-steroidal. The 4-amino-5-methylpyridine core is essential for its high selectivity for the MR receptor over other steroid receptors.[1]

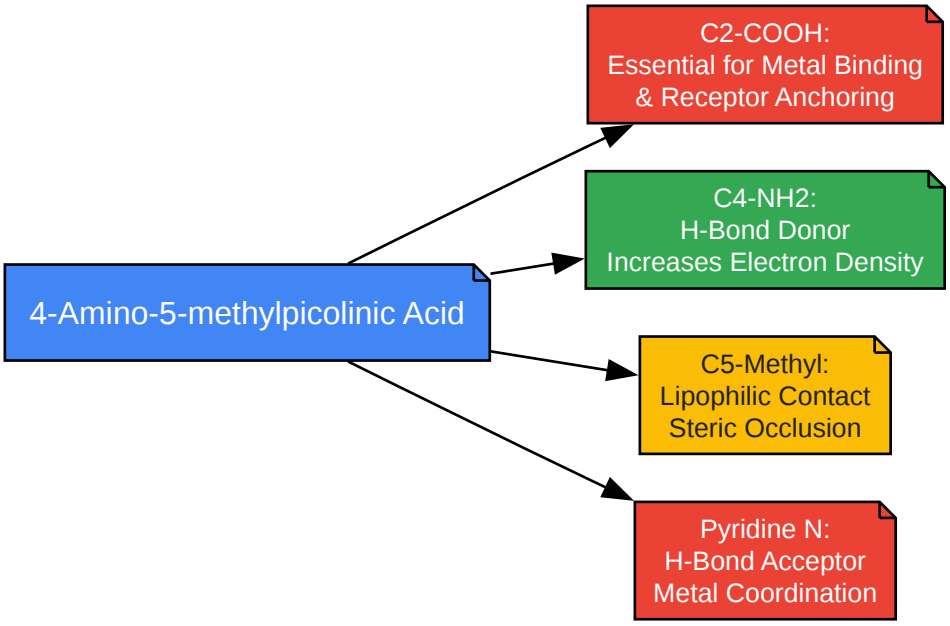
- Mechanism: The pyridine nitrogen and the 4-amino group participate in a hydrogen-bonding network within the receptor pocket, stabilizing the antagonist conformation.[1]

Herbicide Design (Auxin Mimics)

Substituted picolinic acids (e.g., aminopyralid) mimic the plant hormone indole-3-acetic acid (auxin).

- SAR Logic: The carboxylic acid binds to the TIR1 ubiquitin ligase complex. The 4-amino group provides steric bulk and electronic tuning that prevents rapid metabolism by the plant, leading to uncontrolled growth and plant death.[1]

Structure-Activity Relationship (SAR) Diagram[1]



Click to download full resolution via product page

Figure 2: Structure-Activity Relationship (SAR) map highlighting the pharmacophoric contributions of each substituent.[1]

© 2026 BenchChem. All rights reserved.

Analytical Characterization

To validate the synthesis of **4-amino-5-methylpicolinic acid**, the following analytical data should be referenced.

NMR Spectroscopy (Predicted/Consolidated)

Solvent: DMSO-d

[1]

Position	Shift (ppm)	Multiplicity	Integration	Assignment
COOH	12.5 - 13.0	Broad Singlet	1H	Carboxylic Acid
C6-H	7.80 - 8.00	Singlet	1H	Aromatic (Next to N)
C3-H	7.10 - 7.30	Singlet	1H	Aromatic (Shielded by NH)
NH	6.00 - 6.50	Broad Singlet	2H	Amine (Exchangeable)
CH	2.10 - 2.20	Singlet	3H	Methyl Group

Mass Spectrometry[1][8]

- Technique: ESI-MS (Positive Mode)[1]
- Theoretical Mass: 152.06 Da
- Observed Ion: [M+H] = 153.1 m/z

Safety & Handling (MSDS Summary)

© 2026 BenchChem. All rights reserved.

- Hazards: Irritant to eyes, respiratory system, and skin (H315, H319, H335).
- Handling: Use in a fume hood.[1] Avoid dust formation.[1]
- Storage: Store under inert atmosphere (Nitrogen/Argon) at 2–8°C. The amino group is susceptible to oxidation over long periods.

References

- Enanti Labs. (2024). 4-Amino-5-methylpyridin-2-ol Intermediate for Finerenone Synthesis. Retrieved from [Link]
- Bawa, R. A. (2012).[4] Synthesis of Some Aminopicolinic Acids. Journal of Chemistry and Chemical Engineering, 6, 370-375. Retrieved from [Link]
- PubChem. (2025). Compound Summary: 2-Amino-5-bromo-4-methylpyridine (Precursor).[1] [5] Retrieved from [Link]
- Google Patents. (2013). CN103193704A - Synthesis method of 2-hydroxy-4-amino-5-methylpyridine heterocyclic compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-Amino-5-bromo-4-methylpyridine | C6H7BrN2 | CID 817695 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Picolinic acid, 4-amino-5-methyl- (8CI) | CAS#:23609-89-4 | Chemsrc [chemsrc.com]
- 3. 4-Amino-5-Methylpyridine-2-ol Intermediate Manufacturer | Enantilabs [enantilabs.com]
- 4. irl.umsl.edu [irl.umsl.edu]
- 5. guidechem.com [guidechem.com]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [4-Amino-5-methylpicolinic Acid: Structural Analysis & Synthetic Utility[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1500531/docs#4-amino-5-methylpicolinic-acid-structural-analysis-synthetic-utility-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check